

## Synthesis of Potassium Sodium Tartrate Tetrahydrate: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

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Compound Name:	Rochelle salt	
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An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, purification, and characterization of potassium sodium tartrate tetrahydrate (KNaC<sub>4</sub>H<sub>4</sub>O<sub>6</sub>·4H<sub>2</sub>O), commonly known as **Rochelle salt**. This double salt of L-(+)-tartaric acid holds significance in various scientific and industrial applications, including its use as a reagent in organic synthesis, a component in Fehling's solution, and in the formulation of pharmaceuticals.[1][2][3] This document details the prevalent synthetic methodologies, presents key quantitative data in a structured format, and outlines experimental protocols for its preparation and analysis.

## **Chemical Synthesis**

The most common and economically viable method for the synthesis of potassium sodium tartrate tetrahydrate involves the neutralization of potassium bitartrate (cream of tartar) with a sodium base, typically sodium carbonate or sodium hydroxide.[4][5]

## **Reaction with Sodium Carbonate**

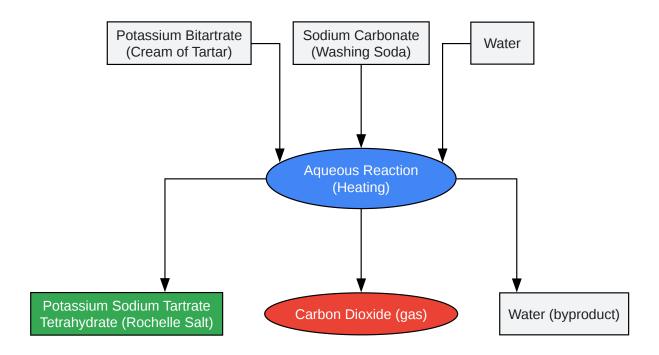
The reaction between potassium bitartrate and sodium carbonate proceeds via an acid-base reaction, where the acidic potassium bitartrate is neutralized by the basic sodium carbonate to form the double salt, with the evolution of carbon dioxide gas.[4][6]

Chemical Equation:

 $2 \text{ KHC}_4\text{H}_4\text{O}_6 + \text{Na}_2\text{CO}_3 + 8\text{H}_2\text{O} \rightarrow 2 \text{ KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O} + \text{H}_2\text{O} + \text{CO}_2$ 



A diagram illustrating the chemical synthesis pathway is provided below.



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Caption: Chemical synthesis pathway of potassium sodium tartrate tetrahydrate.

## **Reaction with Sodium Hydroxide**

Alternatively, sodium hydroxide can be used as the neutralizing agent. This method avoids the effervescence caused by carbon dioxide evolution. The industrial production of **Rochelle salt** often utilizes hot caustic soda to adjust the pH to approximately 8.[4][5]

Chemical Equation:

 $KHC_4H_4O_6 + NaOH + 4H_2O \rightarrow KNaC_4H_4O_6 \cdot 4H_2O + H_2O$ 

## **Experimental Protocols**

The following sections provide detailed methodologies for the synthesis, purification, and characterization of potassium sodium tartrate tetrahydrate.



## **Synthesis of Potassium Sodium Tartrate Tetrahydrate**

Objective: To synthesize potassium sodium tartrate tetrahydrate from potassium bitartrate and sodium carbonate.

#### Materials:

- Potassium bitartrate (KHC<sub>4</sub>H<sub>4</sub>O<sub>6</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>), anhydrous
- · Distilled water
- Beakers
- Heating mantle or hot plate with magnetic stirrer
- Stir bar
- Buchner funnel and flask
- Filter paper
- Crystallizing dish

#### Procedure:

- Dissolution of Potassium Bitartrate: In a beaker, create a slurry by suspending a specific
  amount of potassium bitartrate in a calculated volume of distilled water (refer to Table 1 for
  example quantities). Heat the mixture to near boiling (approximately 80-90 °C) with
  continuous stirring to dissolve the potassium bitartrate.[4][7]
- Neutralization: Slowly add anhydrous sodium carbonate to the hot slurry in small portions.
   Effervescence will occur as carbon dioxide is released. Continue adding sodium carbonate until the fizzing ceases, indicating the complete neutralization of the potassium bitartrate.
   The solution should become clear.[6][8]

## Foundational & Exploratory

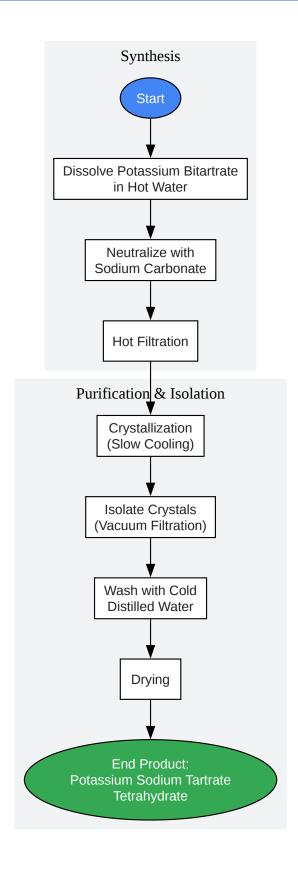




- Hot Filtration: While the solution is still hot, filter it through a pre-heated Buchner funnel with filter paper to remove any insoluble impurities.[5]
- Crystallization: Transfer the hot, clear filtrate to a crystallizing dish. Cover the dish with a watch glass or perforated paraffin film and allow it to cool slowly to room temperature. For faster crystallization, the solution can be placed in a refrigerator.[4][9]
- Isolation of Crystals: Once a significant amount of crystals has formed, collect them by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold distilled water to remove any residual mother liquor.[5]
- Drying: Dry the collected crystals on a watch glass at room temperature or in a desiccator.

A general workflow for the synthesis and purification is depicted below.





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Caption: General experimental workflow for the synthesis of **Rochelle salt**.



## **Purification by Recrystallization**

Objective: To purify the synthesized potassium sodium tartrate tetrahydrate.

#### Materials:

- · Crude potassium sodium tartrate tetrahydrate
- · Distilled water
- Activated charcoal (optional)
- Beakers
- · Heating mantle or hot plate
- Buchner funnel and flask
- Filter paper

#### Procedure:

- Dissolution: Dissolve the crude potassium sodium tartrate tetrahydrate in a minimal amount of hot distilled water.[4]
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and boil for a few minutes.[4][5]
- Hot Filtration: Filter the hot solution through a fluted filter paper or a pre-heated Buchner funnel to remove the activated charcoal and any other insoluble impurities.
- Crystallization: Allow the filtrate to cool slowly to room temperature to induce crystallization.
- Isolation and Drying: Collect the purified crystals by vacuum filtration, wash with a small amount of cold distilled water, and dry as previously described.

## **Quantitative Data**



The following tables summarize key quantitative data for potassium sodium tartrate tetrahydrate.

Table 1: Example Reagent Quantities for Synthesis

Reagent	Molar Mass ( g/mol )	Example Mass/Volume
Potassium Bitartrate (KHC <sub>4</sub> H <sub>4</sub> O <sub>6</sub> )	188.18	200 g[10]
Sodium Carbonate (Na <sub>2</sub> CO <sub>3</sub> )	105.99	~112 g (calculated)
Distilled Water	18.02	250 mL[10]

Table 2: Physicochemical Properties of Potassium Sodium Tartrate Tetrahydrate

Molecular Formula  KNaC <sub>4</sub> H <sub>4</sub> O <sub>6</sub> ·4H <sub>2</sub> O[11]  Molar Mass  282.22 g/mol [12]	
Molar Macc 292 22 g/mol [12]	
Molar Mass 282.22 g/mol [12]	
Appearance Colorless crystals or white crystalline powder	er[3]
Crystal System Orthorhombic[1]	
Density 1.79 g/cm <sup>3</sup> [2]	
Melting Point 75 °C[2]	
Boiling Point Decomposes at 220 °C[2]	
pH of 5% solution 6.5 - 8.5[10][13]	
Purity (Titration) 99.0 - 102.0%[8]	

Table 3: Solubility in Water



Temperature (°C)	Solubility (g / 100 mL)
0	26[2]
26	66[2]

# Characterization X-ray Diffraction (XRD)

Powder X-ray diffraction is a crucial technique for confirming the crystalline structure of the synthesized product. The diffraction pattern of potassium sodium tartrate tetrahydrate exhibits well-defined Bragg peaks, confirming its orthorhombic crystal system.[1] The lattice parameters are reported to be a = 11.884 Å, b = 14.256 Å, and c = 6.228 Å.[1]

## **Thermal Analysis**

Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are used to study the thermal decomposition of potassium sodium tartrate tetrahydrate. The decomposition typically occurs in multiple steps, starting with the loss of water of hydration.[14] The anhydrous salt is formed at approximately 258 °C, followed by further decomposition at higher temperatures.[14]

## **Applications in Research and Development**

Potassium sodium tartrate tetrahydrate serves various purposes in research and drug development:

- Organic Synthesis: It is used in aqueous workups to break up emulsions, particularly in reactions involving aluminum-based hydride reagents.[2]
- Biochemical Reagents: It is a key component of Fehling's solution for the detection of reducing sugars and the Biuret reagent for protein concentration measurement.[2][4]
- Protein Crystallography: It is utilized as a precipitant in protein crystallization studies.[15]
- Pharmaceutical Formulations: It can be used as a laxative and as a buffering agent in drug formulations.[8]



This guide provides a foundational understanding of the synthesis and properties of potassium sodium tartrate tetrahydrate, offering valuable information for professionals in scientific research and pharmaceutical development.

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